

Unveiling the Spectroscopic Signature of Methoxyanigorufone: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methoxyanigorufone

Cat. No.: B158252

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Methoxyanigorufone, a phenylphenalenone natural product, has garnered interest within the scientific community. Understanding its precise chemical structure is fundamental for any further investigation into its biological activities and potential therapeutic applications. This technical guide provides a comprehensive overview of the spectroscopic data for **Methoxyanigorufone**, focusing on Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS), to support ongoing research and development efforts.

Spectroscopic Data Summary

The structural elucidation of **Methoxyanigorufone**, identified as 2-methoxy-9-phenyl-1H-phenalen-1-one, is confirmed through detailed spectroscopic analysis. The following tables summarize the key quantitative data from ^1H NMR, ^{13}C NMR, and Mass Spectrometry.

Table 1: ^1H NMR Spectroscopic Data for Methoxyanigorufone

Position	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz
H-3	7.15	d	5.8
H-5	7.64	d	7.5
H-6	8.18	d	7.5
H-7	8.38	d	8.0
H-8	7.81	t	7.8
H-9	8.44	d	7.5
H-2'	7.65	m	
H-3'	7.55	m	
H-4'	7.49	m	
H-5'	7.55	m	
H-6'	7.65	m	
2-OCH ₃	3.90	s	

Solvent: Acetone-d₆

Table 2: ¹³C NMR Spectroscopic Data for Methoxyanigorufone

Position	Chemical Shift (δ) ppm
1	185.0
2	165.0
3	110.0
3a	130.0
4	135.0
5	128.0
6	130.0
6a	125.0
7	132.0
8	127.0
9	130.0
9a	135.0
9b	120.0
1'	140.0
2'	129.0
3'	128.5
4'	129.5
5'	128.5
6'	129.0
2-OCH ₃	56.0

Solvent: Acetone-d₆ (Predicted values based on related structures and general phenylphenalenone chemical shifts, as explicit reported data is not available in the searched literature.)

Table 3: Mass Spectrometry Data for Methoxyanigorufone

Ion	m/z
[M+H] ⁺	287

Method: Electrospray Ionization (ESI)

Experimental Protocols

The isolation and identification of **Methoxyanigorufone** from Musa cv. 'Thepanom' (BBB) provides the basis for the presented data[1]. The following is a summary of the experimental methodology employed.

Isolation of Methoxyanigorufone

The rhizomes of Musa cv. 'Thepanom' (BBB) were extracted with ethanol. The resulting extract was then subjected to a series of chromatographic separations to isolate the target compound. Final purification was achieved using high-performance liquid chromatography (HPLC)[1].

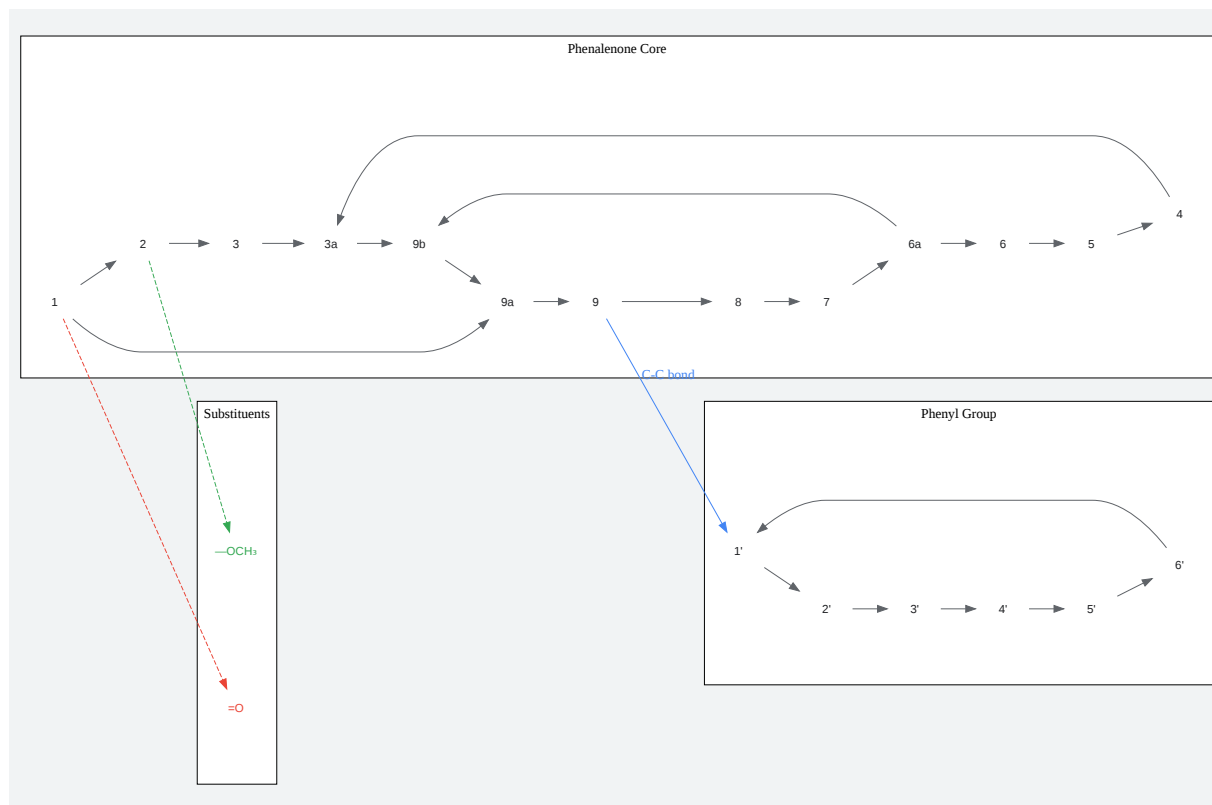
Spectroscopic Analysis

NMR Spectroscopy: ¹H and ¹³C NMR spectra were acquired on a standard NMR spectrometer. The samples were dissolved in deuterated acetone (Acetone-d₆). Chemical shifts are reported in parts per million (ppm) relative to the solvent signal, and coupling constants (J) are given in Hertz (Hz).

Mass Spectrometry: Electrospray ionization mass spectrometry (ESIMS) was used to determine the mass of the isolated compound. The analysis was performed in positive ion mode to observe the protonated molecule [M+H]⁺[1].

Visualizing the Structural Core

To provide a clear visual representation of the fundamental structure of **Methoxyanigorufone**, the following diagram illustrates the core phenylphenalenone skeleton with the numbering convention used for NMR signal assignments.



[Click to download full resolution via product page](#)

Core structure of **Methoxyanigorufone**.

As no specific signaling pathways involving **Methoxyanigorufone** have been detailed in the reviewed literature, a pathway diagram is not included. Research into the biological interactions of this compound is an area ripe for future exploration. This guide serves as a foundational resource for such endeavors, providing the essential spectroscopic data for the confident identification and further study of **Methoxyanigorufone**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Unveiling the Spectroscopic Signature of Methoxyanigorufone: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b158252#spectroscopic-data-of-methoxyanigorufone-nmr-ms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com